

Solubility Characteristics of 4-Methoxy-3-methylbenzyl chloride: A Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy-3-methylbenzyl
chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Methoxy-3-methylbenzyl chloride** (CAS No. 60736-71-2), a key intermediate in various synthetic applications. Understanding its solubility is critical for optimizing reaction conditions, purification processes, and formulation development. This document outlines its known solubility in water, predicted solubility in common organic solvents, and a detailed experimental protocol for solubility determination.

Core Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Methoxy-3-methylbenzyl chloride** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ ClO	[1][2]
Molecular Weight	170.64 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	143°C at 25 mmHg	[3]
Density	1.11 g/cm ³	[3]
log10 of Water Solubility (mol/L)	-3.1	[4]

Aqueous Solubility

The water solubility of **4-Methoxy-3-methylbenzyl chloride** is low, as indicated by its log10 of water solubility of -3.1[4]. This corresponds to a molar solubility of approximately 7.94×10^{-4} mol/L. This limited aqueous solubility is expected due to the predominantly non-polar, aromatic structure of the molecule.

Predicted Solubility in Organic Solvents

While specific quantitative solubility data in a wide range of organic solvents is not readily available in the public domain, a qualitative assessment can be made based on the principle of "like dissolves like." The presence of a polar chloromethyl group and a methoxy group, combined with a larger non-polar aromatic ring, suggests that **4-Methoxy-3-methylbenzyl chloride** will exhibit good solubility in a range of common organic solvents.

Solvent	Predicted Solubility	Rationale
Methanol	High	Polar protic solvent, capable of hydrogen bonding and dipole-dipole interactions.
Ethanol	High	Similar to methanol, a polar protic solvent.
Acetone	High	Polar aprotic solvent with a significant dipole moment.
Dichloromethane (DCM)	High	A polar aprotic solvent, effective for many organic compounds.
Tetrahydrofuran (THF)	High	A polar aprotic ether, a good solvent for a wide range of organic molecules.
Ethyl Acetate	High	A moderately polar solvent.
Toluene	High	A non-polar aromatic solvent, likely to be a good solvent due to the aromatic nature of the solute.
Hexane	Low to Medium	A non-polar aliphatic solvent; solubility is expected to be lower than in polar or aromatic solvents.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **4-Methoxy-3-methylbenzyl chloride** in a given solvent. This protocol is based on the widely accepted shake-flask method followed by quantitative analysis.

Objective: To determine the equilibrium solubility of **4-Methoxy-3-methylbenzyl chloride** in a selected solvent at a specified temperature.

Materials:

- **4-Methoxy-3-methylbenzyl chloride** (of known purity)
- Solvent of interest (analytical grade)
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas Chromatography (GC) system with a Flame Ionization Detector (FID)
- Vials for sample analysis

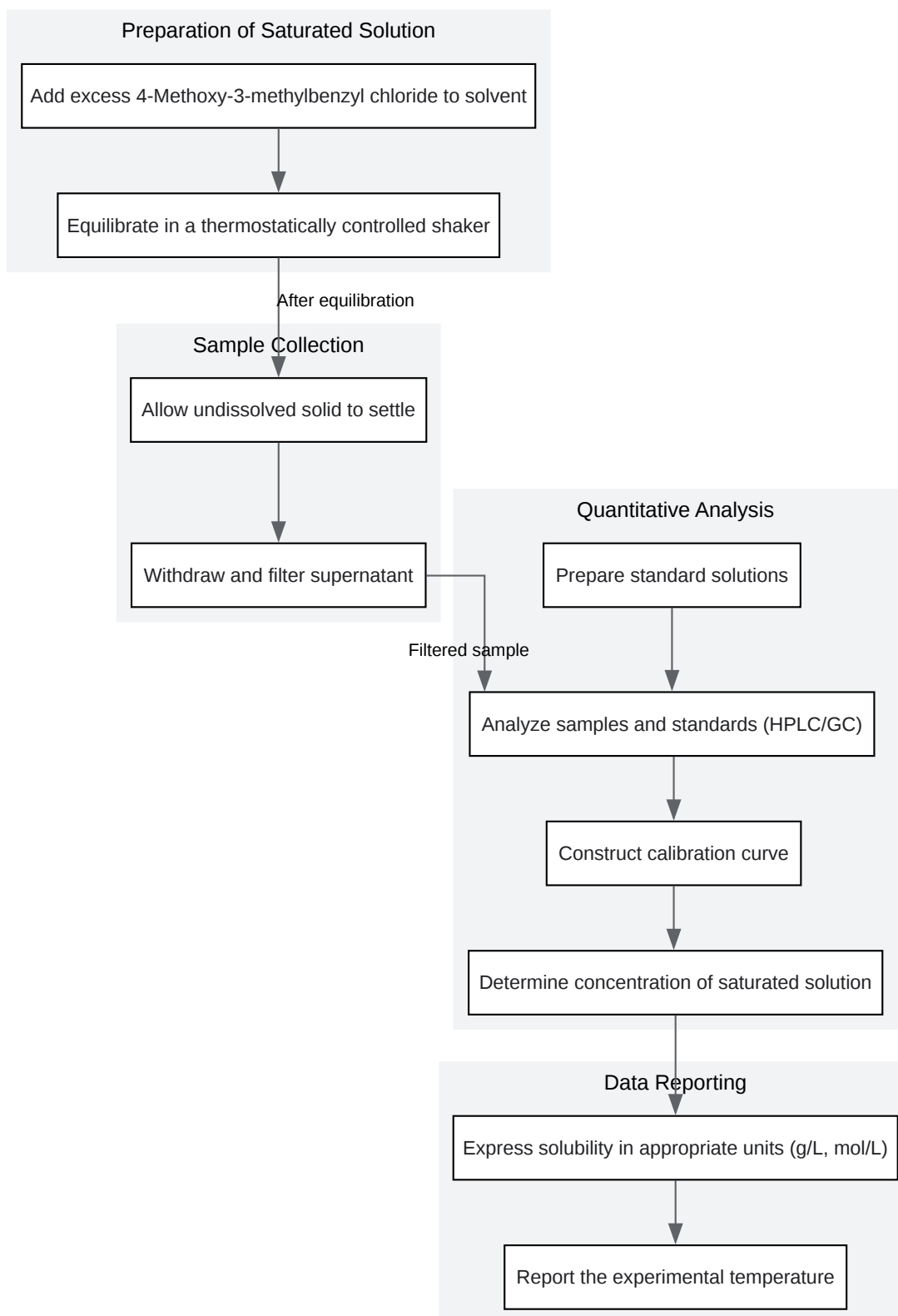
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Methoxy-3-methylbenzyl chloride** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The excess solid should be clearly visible.
 - Place the container in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-course study can be conducted to determine the time to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the mixture to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved microparticles.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **4-Methoxy-3-methylbenzyl chloride** of known concentrations in the same solvent.
 - Analyze the filtered saturated solution and the standard solutions using a suitable analytical method (e.g., HPLC or GC).
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions.
 - Determine the concentration of **4-Methoxy-3-methylbenzyl chloride** in the filtered saturated solution by interpolating its analytical signal on the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.
 - Report the temperature at which the solubility was determined.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Workflow for the experimental determination of solubility.

This guide provides a comprehensive starting point for researchers working with **4-Methoxy-3-methylbenzyl chloride**. The provided experimental protocol can be adapted to specific laboratory conditions and analytical capabilities to generate precise and reliable solubility data, which is crucial for its effective application in chemical synthesis and drug development.

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